

NVP-DPP728 dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: NVP-DPP728 dihydrochloride

Cat. No.: B1663710

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NVP-DPP728 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **NVP-DPP728 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for lyophilized **NVP-DPP728 dihydrochloride**?

A: Lyophilized **NVP-DPP728 dihydrochloride** should be stored at -20°C in a desiccated environment.^{[1][2][3]} Some suppliers suggest that for short-term storage (days to weeks), 0-4°C is acceptable.^[4]

Q2: How long is the lyophilized powder stable?

A: When stored at -20°C and kept desiccated, the lyophilized powder is stable for up to 36 months.^[1] One supplier suggests a shelf life of over 2 years if stored properly.^[4]

Q3: What are the storage recommendations for **NVP-DPP728 dihydrochloride** in solution?

A: Solutions of **NVP-DPP728 dihydrochloride** should be stored at -20°C.[1] It is recommended to use the solution within one month to avoid loss of potency.[1] To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the solution into single-use volumes.[1]

Q4: In which solvents is **NVP-DPP728 dihydrochloride** soluble?

A: **NVP-DPP728 dihydrochloride** is soluble in water and DMSO, with a solubility of up to 100 mM in both solvents.[2][5] Another source indicates a solubility of at least 40 mg/mL in water.[6]

Q5: How is **NVP-DPP728 dihydrochloride** shipped, and is it stable during transit?

A: The compound is typically shipped at ambient temperature as a non-hazardous chemical.[4] It is considered stable for a few weeks during ordinary shipping and customs processing.[4]

Q6: Is **NVP-DPP728 dihydrochloride** sensitive to light?

A: One supplier recommends storing the compound in the dark.[4] While specific photostability data is not available, it is a general best practice to protect chemical compounds from light, especially when in solution.

Q7: What is the stability of **NVP-DPP728 dihydrochloride** at different pH values?

A: Specific data on the stability of **NVP-DPP728 dihydrochloride** at various pH levels is not readily available. As with many pharmaceutical compounds, extreme pH values could potentially lead to degradation. It is advisable to prepare solutions in buffers relevant to the specific experimental application and use them promptly. If long-term storage of a buffered solution is necessary, a stability study is recommended.

Data Summary Tables

Storage Conditions and Stability

Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	Up to 36 months[1]	Keep desiccated.[1]
0 - 4°C	Short-term (days to weeks)[4]	Keep dry and dark.[4]	
In Solution	-20°C	Up to 1 month[1]	Aliquot to avoid freeze-thaw cycles.[1]

Solubility

Solvent	Concentration
Water	Up to 100 mM[2][5]
≥ 40 mg/mL[6]	
DMSO	Up to 100 mM[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Incorrect solvent or insufficient volume.	Confirm the correct solvent (water or DMSO). Gently warm the solution and vortex or sonicate to aid dissolution. Ensure you are using a sufficient volume of solvent for the desired concentration.
Compound may have precipitated out of solution during storage.	Warm the solution to 37°C and vortex or sonicate to redissolve. Visually inspect to ensure no particulates remain before use.	
Inconsistent experimental results	Compound degradation due to improper storage.	Always store the stock solution at -20°C and use within one month. ^[1] Avoid multiple freeze-thaw cycles by preparing aliquots. ^[1]
Inaccurate concentration of stock solution.	Recalculate the required mass of the compound and volume of the solvent. Use a calibrated balance and pipettes.	
pH of the experimental medium affecting compound activity.	Ensure the pH of your final assay buffer is within a range where the compound is known to be active and stable. If unsure, perform a pH stability pilot experiment.	
Precipitation observed in cell culture media	Poor solubility of the compound in the media.	Ensure the final concentration of the solvent (e.g., DMSO) is low and compatible with your cell line. Prepare intermediate dilutions in media before

adding to the final culture volume.

Interaction with media components.

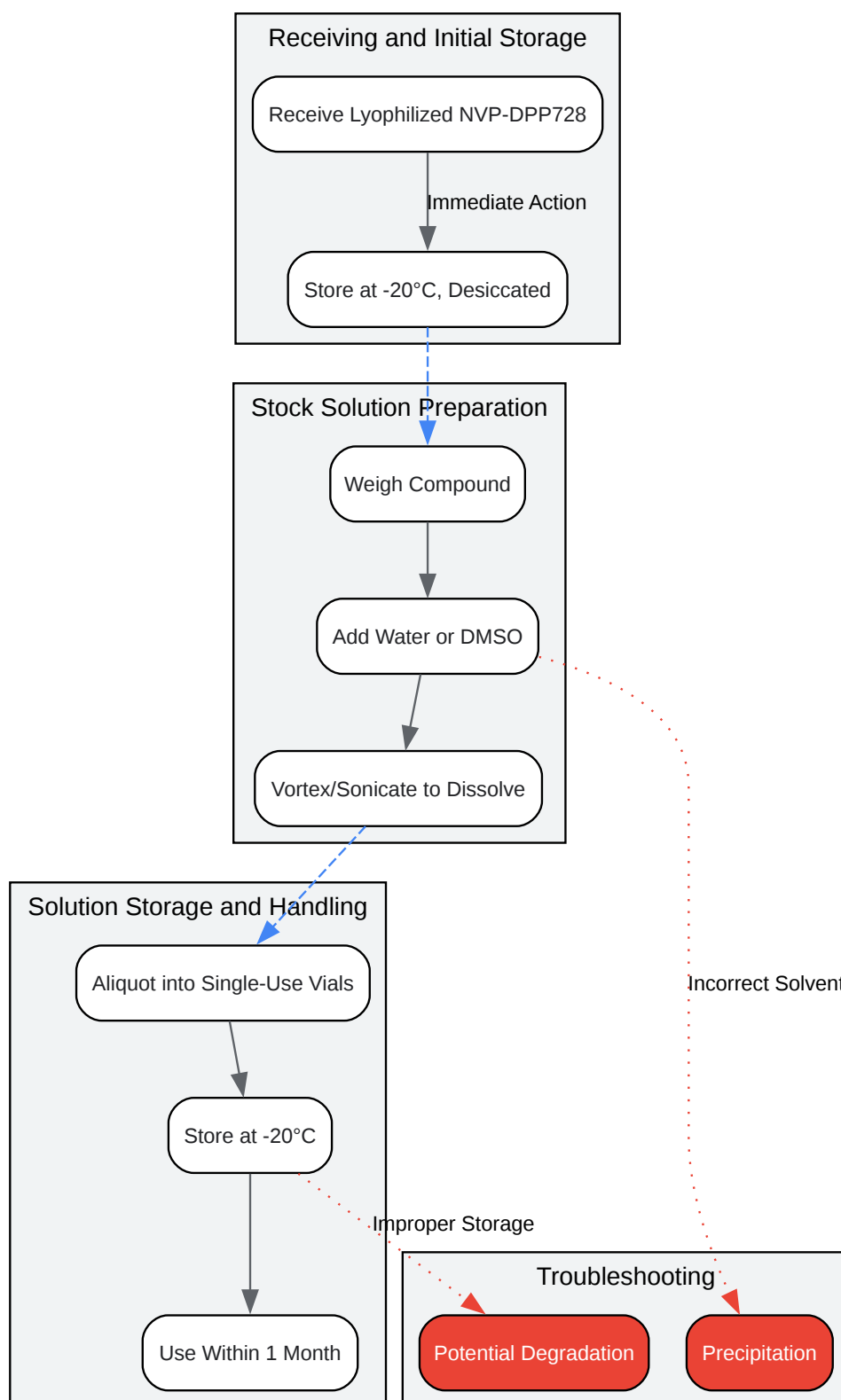
Review the composition of your cell culture media for any components that might react with the compound.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in Water

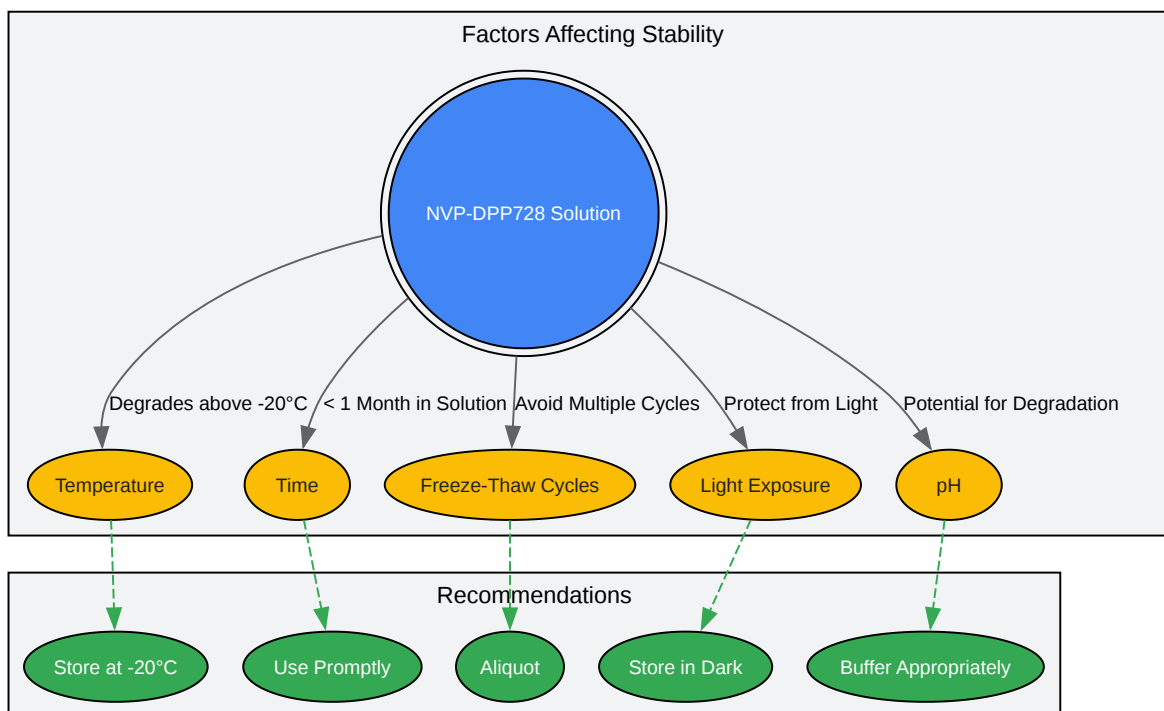
- **Weigh the Compound:** Accurately weigh the desired amount of **NVP-DPP728 dihydrochloride** powder (Molecular Weight: 371.27 g/mol) using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.71 mg.
- **Add Solvent:** Add the calculated volume of sterile, deionized water to the vial containing the compound.
- **Dissolve:** Gently vortex or sonicate the solution until the compound is completely dissolved. If necessary, warm the solution briefly at 37°C to aid dissolution.
- **Sterilization (Optional):** If required for your application (e.g., cell culture), sterilize the solution by passing it through a 0.22 µm syringe filter.
- **Storage:** Aliquot the stock solution into sterile, single-use vials and store at -20°C for up to one month.^[1]

Visual Workflows



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Caption: Workflow for Handling and Storing **NVP-DPP728 Dihydrochloride**.



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Caption: Key Relationships in **NVP-DPP728 Dihydrochloride** Stability.

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